

Comparative Assignment Guide: C-13 NMR of 2,3,5-Substituted Pyridines

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Compound of Interest

Compound Name: *3-Bromo-2-(bromomethyl)-5-methylpyridine*

Cat. No.: *B12953743*

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Executive Summary: The "Crowded Ring" Challenge

In modern drug discovery—particularly within kinase inhibitor development—the 2,3,5-substituted pyridine scaffold is ubiquitous. However, assigning the C-13 NMR signals for this motif is deceptively complex due to the competing electronic effects of the ring nitrogen (electron-withdrawing) and multiple substituents (often opposing donors/acceptors).

This guide compares the theoretical additivity models against experimental acquisition strategies, providing a validated workflow for distinguishing the critical C3, C4, and C5 signals in trisubstituted systems.

Theoretical Framework: Substituent Effects on Pyridine

To accurately assign a 2,3,5-substituted system, one must first understand the baseline shifts and how substituents perturb the magnetic environment relative to the nitrogen "anchor."

Baseline: Unsubstituted Pyridine

- C2/C6 (c1ccccc1): ~150.2 ppm (Deshielded by electronegative N)
- C3/C5 (c1ccccc1): ~124.2 ppm (Shielded, electron-rich positions)
- C4 (c1ccccc1): ~136.2 ppm

The Substituent Competition

When substituents are added, they exert Inductive (I) and Mesomeric (M) effects that can reinforce or cancel the ring currents.

Substituent Type	Example	Effect on Ipso Carbon	Effect on Ortho/Para	Diagnostic Trend
Strong Donor (+M)	<chem>Nc1ccccc1</chem>	Deshields Ipso (+10 to +15 ppm)	Strongly Shields (-10 to -15 ppm)	C2-Amino pushes C3/C5 upfield (< 115 ppm).
Strong Acceptor (-M/-I)	<chem>[O-][N+](=O)c1ccccc1</chem>	Deshields Ipso (+15 to +20 ppm)	Deshields (+5 to +10 ppm)	C3-Nitro pushes signals downfield.
Heavy Atom	<chem>Brc1ccccc1</chem>	Shields Ipso (-5 to -20 ppm)	Variable	C5-Bromo often appears "surprisingly" upfield (~110 ppm) due to the Heavy Atom Effect.

Comparative Data Analysis: Evolution of the Shift

The following table demonstrates the "evolution" of chemical shifts as we build a complex drug intermediate: 2-Amino-5-bromo-3-nitropyridine. This comparison highlights why simple additivity rules often fail without experimental validation.

Table 1: Chemical Shift Evolution (Experimental vs. Predicted)

Carbon Position	1. Pyridine (Base)	2. 2-Aminopyridine (Mono-sub)	3. 2-Amino-5-bromopyridine (Di-sub)	4. 2-Amino-5-bromo-3-nitropyridine (Target)
C2 (N-C-N)	150.2	160.0 (Deshielded by)	158.5	150 - 155 (Shielded by steric/nitro twist)
C3 (Ortho to NH2)	124.2	109.0 (Shielded by -effect)	110.5	130 - 135 (Deshielded by ipso)
C4 (Meta)	136.2	138.0	140.2	135 - 140 (Balancing act)
C5 (Meta)	124.2	113.0	106 - 109 (Shielded by Br)	105 - 110 (Remains shielded)
C6 (Ortho to N)	150.2	148.0	149.5	150 - 155 (Deshielded)

“

Critical Insight: Note the C5-Br position. Despite adding an electron-withdrawing halogen, the signal often moves upfield (lower ppm) or stays static compared to the unsubstituted ring. This is the Heavy Atom Effect and is a primary source of assignment error for automated software.

Validated Experimental Protocol

To resolve the ambiguity between C3, C4, and C6 in 2,3,5-substituted systems, a standard 1D Carbon experiment is insufficient. The following protocol ensures 100% confidence.

Step-by-Step Assignment Workflow

- Solvent Selection: Use DMSO-

over

for aminopyridines.
 - Reasoning: DMSO minimizes exchange broadening of the

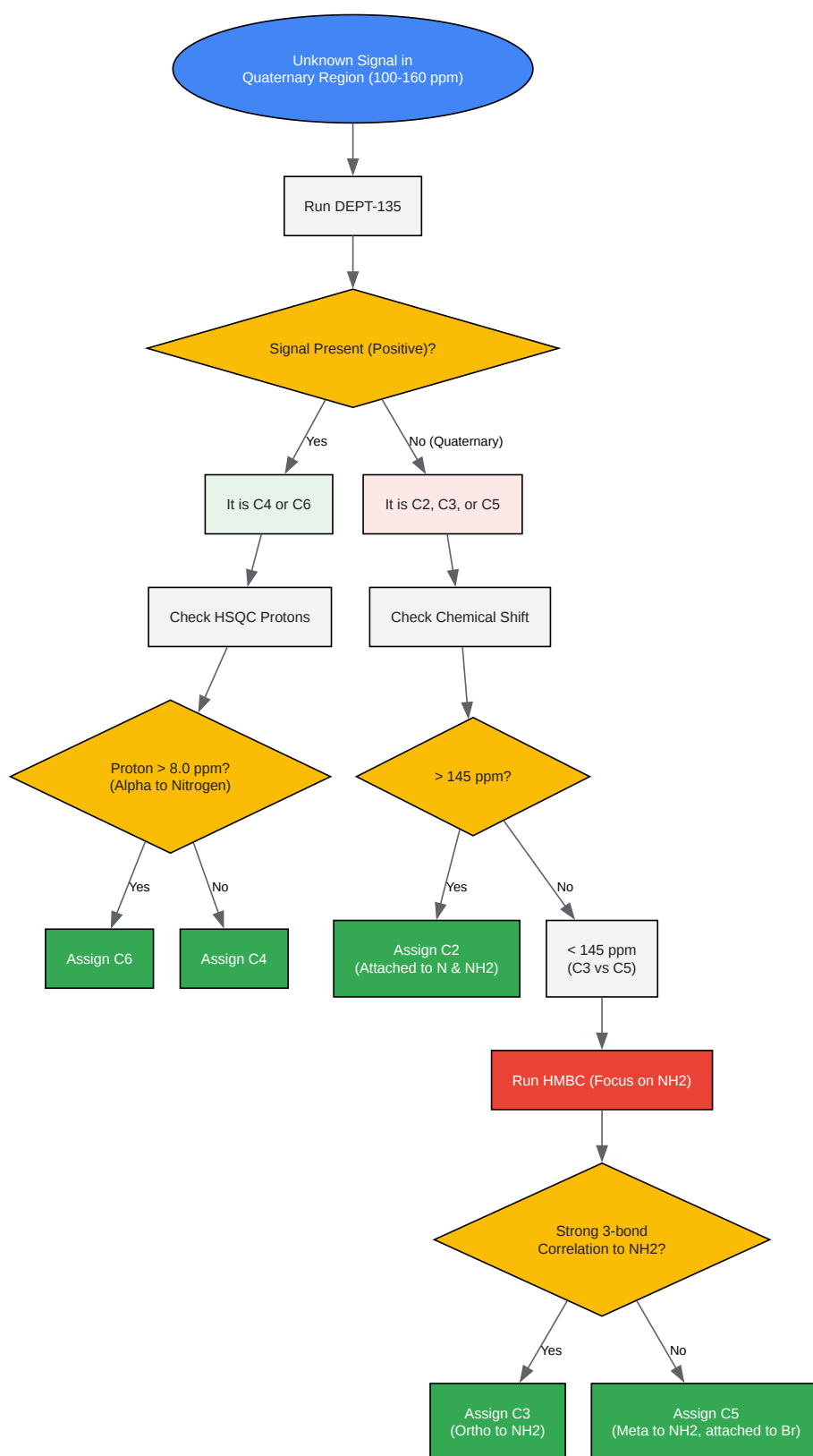
protons, allowing them to be used as "anchors" in 2D experiments.
- 1D

& DEPT-135:
 - Objective: Identify Quaternary Carbons (C2, C3, C5).
 - Result: C4 and C6 will appear as CH (positive phases). C2, C3, and C5 will disappear (quaternary).
- HSQC (Multiplicity-Edited):
 - Objective: Link C4 and C6 to their attached protons.

- Differentiation: H6 is usually a doublet (coupling to H4) or singlet (if H4 is substituted) and is typically the most deshielded proton (> 8.0 ppm).
- HMBC (The Solver):
 - Objective: Connect the "Silent" Quaternary Carbons.
 - Key Correlation: The protons (if visible in DMSO) will show a strong 3-bond correlation () to C3. They will show a weak or negligible correlation to C5.
 - Key Correlation: H6 will show a strong to C2 and C4, but not to C3 (usually).

Visual Logic: Assignment Decision Tree

The following diagram illustrates the logical pathway to distinguish the C5-Bromo signal from the C3-Nitro signal in a trisubstituted pyridine.



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Figure 1: Logic flow for distinguishing C3/C5/C6 in 2-amino-substituted pyridines using 2D NMR.

Comparison of Prediction Tools vs. Reality

When working with 2,3,5-substituted pyridines, researchers often rely on C-13 prediction software (e.g., ChemDraw, MestReNova).

Feature	Algorithmic Prediction	Experimental Reality	Verdict
Heavy Atom Effect	Often underestimates shielding of Br/I (predicts ~120 ppm).	Actual: ~105-110 ppm.	Fail: Manual adjustment required for Halogens.
Solvent Effects	Usually defaults to models.	Actual: DMSO causes significant shifts in C2/C3 due to H-bonding with .	Caution: Use solvent-specific libraries.
Ortho-Substituents	Assumes linear additivity.	Actual: Steric crowding (2,3-disubstitution) twists nitro groups, altering conjugation.	Fail: 2,3-pattern often deviates by 5-8 ppm.

Recommendation

For 2,3,5-substituted pyridines, do not trust software predictions for the C5-Bromo position. The heavy atom effect is frequently miscalculated. Always validate the C5 position by its distinctively low chemical shift (typically the most upfield quaternary carbon in the aromatic region).

References

- Substituent Effects in Nitrogen Heterocycles. Source: MDPI Molecules (2005). Discusses

additivity rules for pyridine derivatives. URL:[[Link](#)]

- 2-Amino-5-bromopyridine Spectroscopic Data. Source: BenchChem / PubChem. Provides baseline data for the di-substituted scaffold. URL:[[Link](#)]
- C-13 NMR Chemical Shift Calculations for Substituted Pyridines. Source: Journal of Chemical Information and Modeling (ACS). Compares computational methods vs experimental results. URL:[[Link](#)]
- Heavy Atom Effects in C-13 NMR. Source: Chemistry LibreTexts. Explains the shielding mechanism of Bromine and Iodine on aromatic rings. URL:[[Link](#)]
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